

physical properties of 2-isocyano-2-methylpropane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-isocyano-2-methylpropane

Cat. No.: B057918

[Get Quote](#)

An In-depth Technical Guide to the Physical Properties of **2-Isocyano-2-methylpropane**

Abstract

2-Isocyano-2-methylpropane, also known as tert-butyl isocyanide, is a foundational organoisocyanide compound with significant applications in organic synthesis, coordination chemistry, and materials science. Its unique electronic and steric properties make it a valuable ligand and building block. This guide provides a comprehensive overview of its core physical properties, supported by experimental data and methodologies, to serve as a critical resource for researchers, scientists, and professionals in drug development.

Core Physical Properties

The distinct physical characteristics of **2-isocyano-2-methylpropane** are summarized below. These properties are fundamental to its handling, reactivity, and application in various experimental settings.

Quantitative Data Summary

For ease of reference and comparison, the key physical and chemical properties of **2-isocyano-2-methylpropane** are presented in the table below.

Property	Value	Units	Notes
Molecular Formula	C ₅ H ₉ N	-	-
Molecular Weight	83.13	g/mol	-
Appearance	Colorless to light yellow liquid	-	Possesses a characteristic, powerful, and unpleasant odor.
Boiling Point	91-92	°C	At standard atmospheric pressure (760 mmHg).
Melting Point	-11	°C	-
Density	0.744	g/cm ³	At 20 °C.
Refractive Index (n _D)	1.393	-	At 20 °C.
Vapor Pressure	40	mmHg	At 25 °C.
Flash Point	-3	°C	-
Solubility			
In Water	Slightly soluble	-	May react with water over time.
In Organic Solvents	Miscible	-	Soluble in ethanol, diethyl ether, and most common organic solvents.

Experimental Protocols

The determination of the physical properties listed above relies on standardized experimental techniques. Below are generalized methodologies for key measurements.

Determination of Boiling Point

The boiling point of **2-isocyano-2-methylpropane** is typically determined via distillation under atmospheric pressure.

- Apparatus: A standard distillation setup is used, including a round-bottom flask, a heating mantle, a distillation head with a thermometer, a condenser, and a receiving flask.
- Procedure:
 - The round-bottom flask is charged with the **2-isocyano-2-methylpropane** sample and a few boiling chips to ensure smooth boiling.
 - The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor.
 - Cooling water is circulated through the condenser.
 - The sample is heated gently. The temperature is recorded when the liquid begins to boil and a steady stream of condensate is observed. The boiling point is the temperature range over which the majority of the liquid distills.

Measurement of Density

The density is determined using a pycnometer, which allows for a precise measurement of the volume of the liquid.

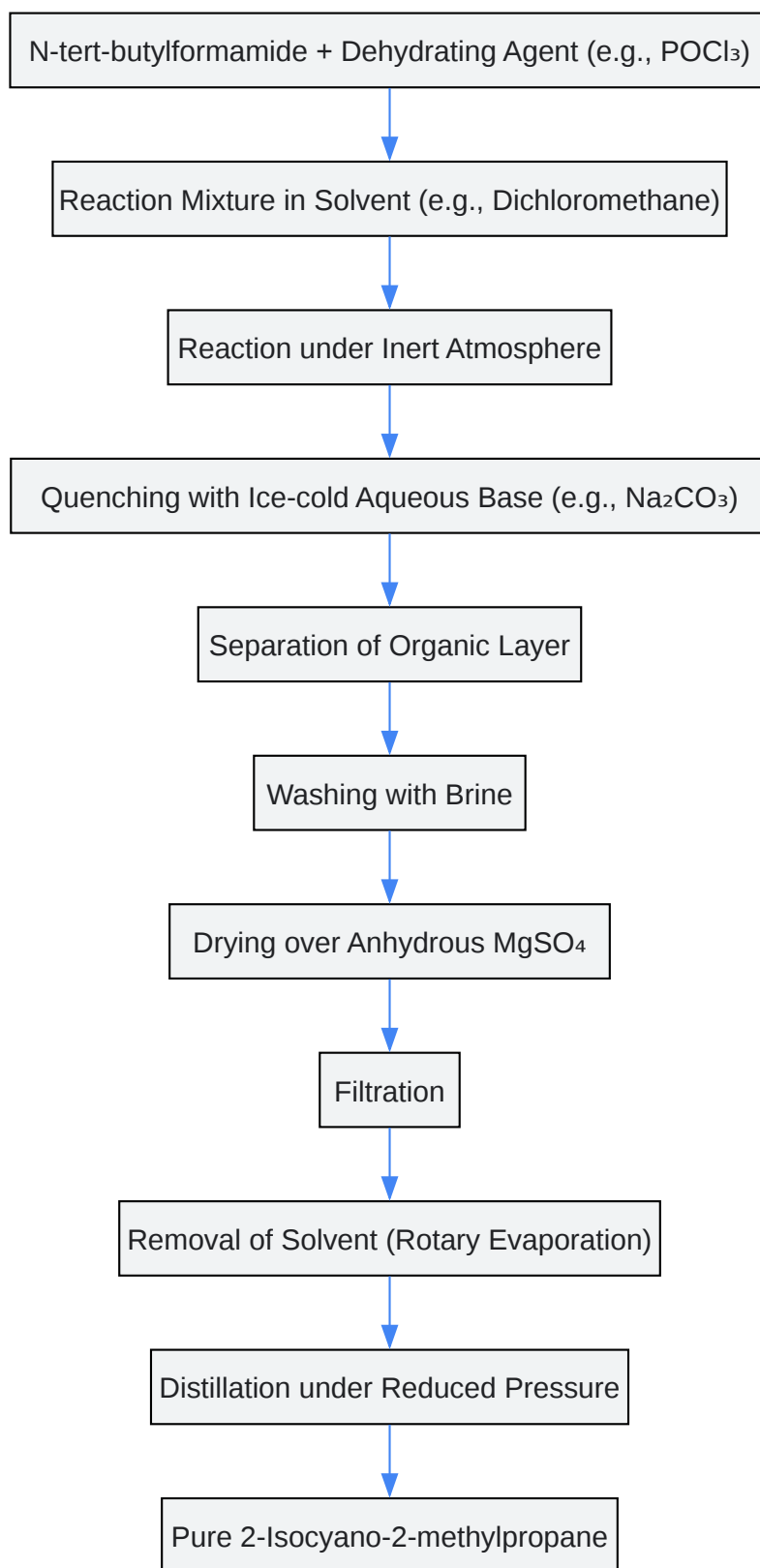
- Apparatus: A pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it), an analytical balance.
- Procedure:
 - The empty pycnometer is weighed accurately.
 - It is then filled with distilled water and weighed again to determine the volume of the pycnometer at a specific temperature.
 - The pycnometer is dried thoroughly and then filled with **2-isocyano-2-methylpropane**.

- The filled pycnometer is weighed. The density is calculated by dividing the mass of the **2-isocyano-2-methylpropane** by the volume of the pycnometer.

Logical Relationships and Workflows

Synthesis and Purification Workflow

The synthesis of **2-isocyano-2-methylpropane** often involves the dehydration of N-tert-butylformamide. The following diagram illustrates a typical experimental workflow from synthesis to purification.



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the synthesis and purification of **2-isocyano-2-methylpropane**.

- To cite this document: BenchChem. [physical properties of 2-isocyano-2-methylpropane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b057918#physical-properties-of-2-isocyano-2-methylpropane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com